

CAS number and molecular weight of Sulfabenzamide-d4

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Compound of Interest

Compound Name: Sulfabenzamide-d4

Cat. No.: B13849552

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In-Depth Technical Guide to Sulfabenzamide-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Sulfabenzamide-d4**, a deuterated analog of the antimicrobial agent Sulfabenzamide. This document outlines its chemical properties, mechanism of action, and its critical role as an internal standard in analytical methodologies.

Core Compound Data

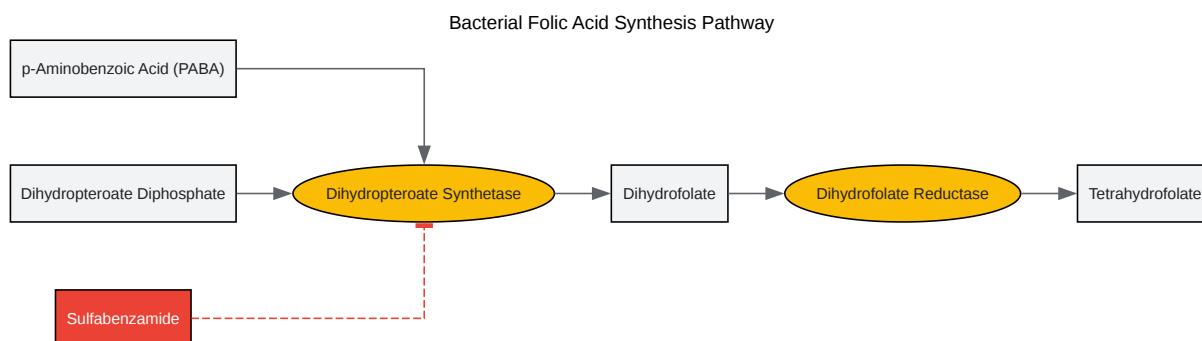
Sulfabenzamide-d4 is a stable isotope-labeled version of Sulfabenzamide, where four hydrogen atoms on the aminophenyl ring have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry.

Parameter	Value	Reference
CAS Number	2732981-22-3	[1][2][3]
Molecular Formula	C ₁₃ H ₈ D ₄ N ₂ O ₃ S	[2][3]
Molecular Weight	280.34 g/mol	[2][3]
Synonyms	N-[(4-Aminophenyl)sulfonyl]-benzamide-d ₄ , N-(Benzoyl)-4-aminobenzenesulfonamide-d ₄ , N1-Benzoylsulfanilamide-d ₄	[3]

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfabenzamide, the non-deuterated parent compound, is a sulfonamide antibiotic. Its mechanism of action involves the competitive inhibition of the bacterial enzyme dihydropteroate synthetase. This enzyme is crucial for the synthesis of folic acid, an essential nutrient for bacterial growth and replication. By acting as a competitive inhibitor of para-aminobenzoic acid (PABA), a substrate for dihydropteroate synthetase, Sulfabenzamide disrupts the folic acid synthesis pathway, leading to bacteriostasis.[4][5]

The following diagram illustrates the folic acid synthesis pathway and the inhibitory action of Sulfabenzamide.



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Inhibition of Dihydropteroate Synthetase by Sulfabenzamide.

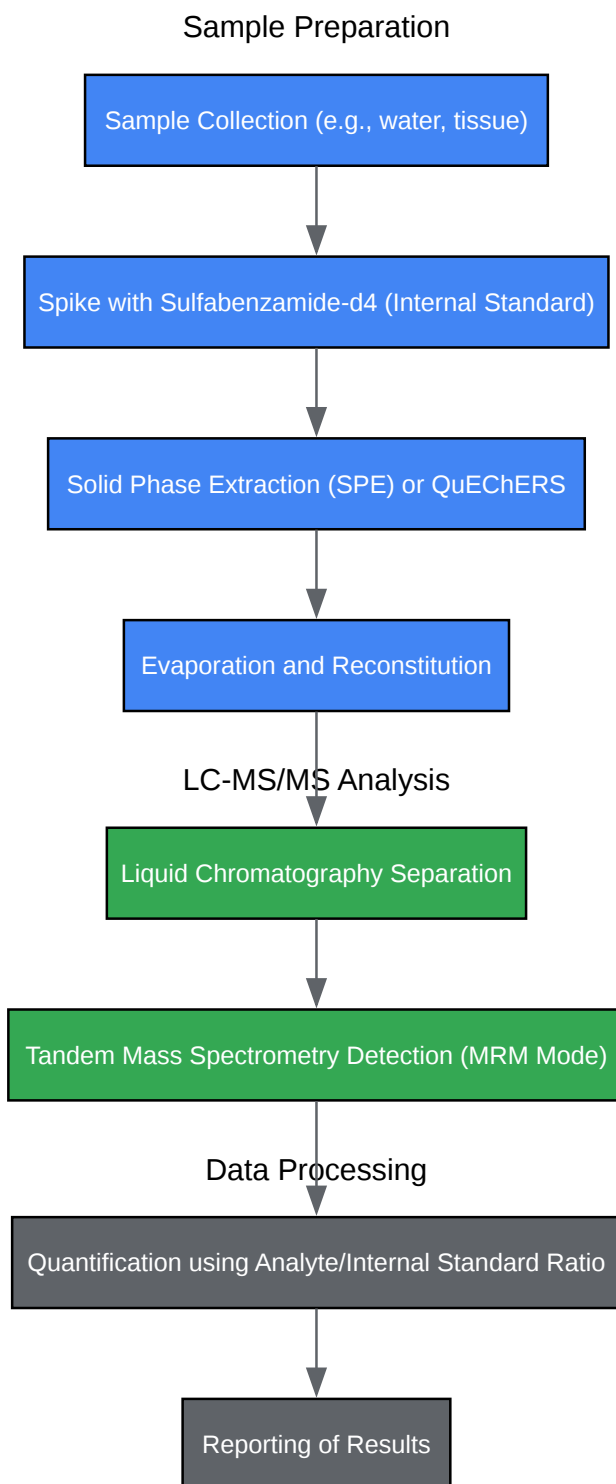
Application in Quantitative Analysis

The primary application of **Sulfabenzamide-d4** is as an internal standard in analytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of Sulfabenzamide and other sulfonamides in various matrices.^[1] Its utility stems from its chemical similarity to the analyte of interest, while its distinct mass allows for separate detection by the mass spectrometer.

Experimental Workflow for Sulfonamide Quantification

The following diagram outlines a typical workflow for the quantification of sulfonamides in a sample matrix using **Sulfabenzamide-d4** as an internal standard.

Workflow for Sulfonamide Quantification using LC-MS/MS



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Analytical workflow using **Sulfabenzamide-d4** as an internal standard.

Experimental Protocols

While specific protocols are matrix-dependent, the following provides a generalized methodology for the analysis of sulfonamides using an isotopically labeled internal standard like **Sulfabenzamide-d4**.

Sample Preparation: Solid Phase Extraction (SPE)

- Sample Pre-treatment: Acidify the aqueous sample to a pH of approximately 4-7.[\[6\]](#)
- Internal Standard Spiking: Add a known concentration of **Sulfabenzamide-d4** to the sample.
- SPE Cartridge Conditioning: Condition a hydrophilic-lipophilic balanced (HLB) SPE cartridge with methanol followed by equilibration with water.[\[6\]](#)
- Sample Loading: Load the pre-treated sample onto the SPE cartridge.
- Washing: Wash the cartridge with water to remove interfering substances.
- Elution: Elute the analytes and the internal standard from the cartridge using methanol.
- Concentration and Reconstitution: Evaporate the eluent to dryness under a stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis.[\[7\]](#)

LC-MS/MS Analysis

- Chromatographic Separation: Employ a C18 reverse-phase column with a gradient elution using a mobile phase consisting of acidified water and an organic solvent (e.g., acetonitrile or methanol).[\[7\]](#)
- Mass Spectrometric Detection: Utilize a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode. Monitor the specific precursor-to-product ion transitions for both the analyte (Sulfabenzamide) and the internal standard (**Sulfabenzamide-d4**) in Multiple Reaction Monitoring (MRM) mode.

Conclusion

Sulfabenzamide-d4 is an indispensable tool for researchers and analytical scientists in the field of drug development and food safety. Its use as an internal standard ensures accurate and reliable quantification of sulfonamide residues in complex matrices. The understanding of its parent compound's mechanism of action provides a broader context for its application in pharmacological and toxicological studies.

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